

Personal protective equipment for handling N-(furan-2-ylmethyl)butan-1-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(furan-2-ylmethyl)butan-1-amine

Cat. No.: B1296176

[Get Quote](#)

Essential Safety and Handling Guide for N-(furan-2-ylmethyl)butan-1-amine

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **N-(furan-2-ylmethyl)butan-1-amine**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

N-(furan-2-ylmethyl)butan-1-amine is anticipated to cause skin irritation, serious eye irritation, and potential respiratory irritation.[1] Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure.

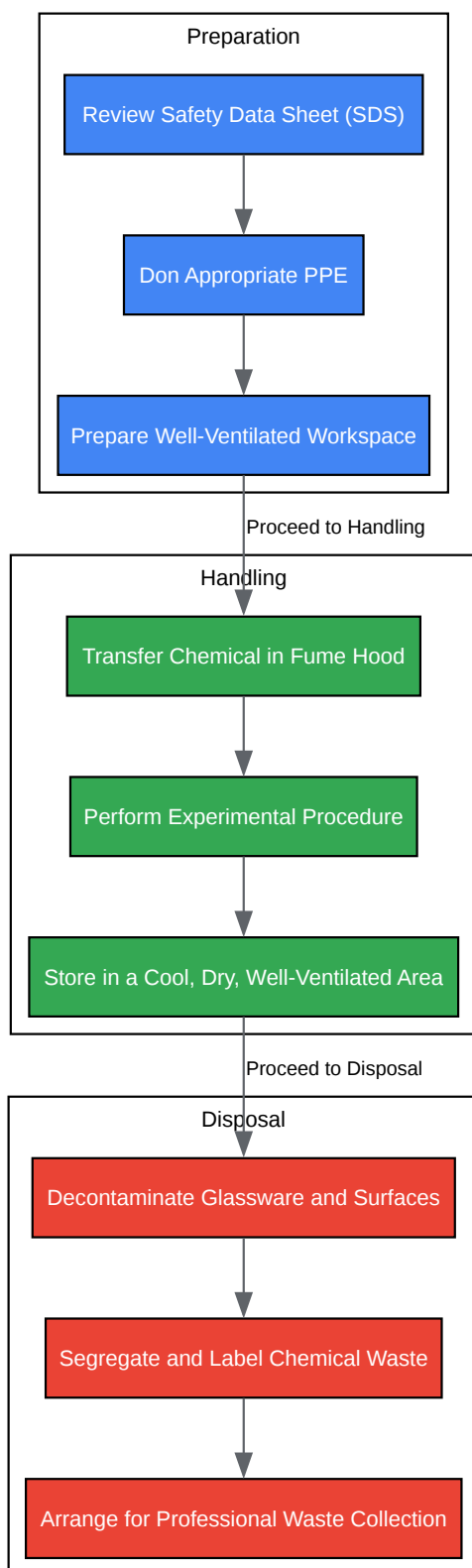
Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing. [2] [3] [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or PVC gloves are recommended. [2] Always inspect gloves for integrity before use and change them immediately upon contamination. [3]
Body Protection	Laboratory Coat or Chemical-Resistant Apron	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned. [3] For larger quantities or splash risks, a chemical-resistant apron or coveralls are advised.
Respiratory Protection	Respirator	Use in a well-ventilated area is crucial. [1] [5] If ventilation is inadequate or if aerosols may be generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required. [2] [4]
Foot Protection	Closed-Toe Shoes	Shoes that completely cover the foot are mandatory. [3]

Operational Plan for Safe Handling

A systematic approach to handling **N-(furan-2-ylmethyl)butan-1-amine** will minimize the risk of exposure and accidents.

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. velsafe.com [velsafe.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. hazmatschool.com [hazmatschool.com]
- 5. diplomatacomercial.com [diplomatacomercial.com]
- To cite this document: BenchChem. [Personal protective equipment for handling N-(furan-2-ylmethyl)butan-1-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296176#personal-protective-equipment-for-handling-n-furan-2-ylmethyl-butan-1-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com